

A Technical Guide to the Spectroscopic Characterization of 2-amino-N-hydroxybutanamide

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Compound of Interest

Compound Name: 2-amino-N-hydroxybutanamide

CAS No.: 36212-74-5

Cat. No.: B1266863

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This in-depth technical guide provides a comprehensive framework for the spectroscopic analysis of **2-amino-N-hydroxybutanamide** (PubChem CID: 256336), a compound of interest for researchers and professionals in drug development.^[1] Given the current scarcity of publicly available experimental spectroscopic data for this specific molecule, this guide emphasizes the predictive analysis of its nuclear magnetic resonance (NMR) and mass spectrometry (MS) profiles. It further outlines detailed, field-proven methodologies for acquiring and interpreting this data, ensuring scientific integrity and trustworthiness in the structural elucidation process.

Introduction: The Scientific Imperative for Spectroscopic Analysis

The precise structural confirmation of any novel or synthesized compound is a cornerstone of chemical research and drug development. Spectroscopic techniques such as NMR and MS provide unambiguous evidence of a molecule's atomic connectivity and mass, which are critical for establishing its identity, purity, and stability. For a molecule like **2-amino-N-hydroxybutanamide**, which contains multiple functional groups including a primary amine, a

hydroxamic acid, and a chiral center, a multi-faceted spectroscopic approach is essential for complete characterization.

This guide will delve into the theoretical underpinnings of the expected NMR and MS data for **2-amino-N-hydroxybutanamide** and provide actionable protocols for researchers to generate and validate this information in their own laboratories.

Predicted Spectroscopic Profile of 2-amino-N-hydroxybutanamide

A thorough understanding of the expected spectral features is crucial before embarking on experimental work. This predictive analysis serves as a roadmap for data interpretation and can help in troubleshooting unexpected results.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **2-amino-N-hydroxybutanamide** is anticipated to exhibit distinct signals corresponding to the different hydrogen environments in the molecule. The following table outlines the predicted chemical shifts (δ), multiplicities, and integration values for each proton.

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration	Rationale
-CH ₃ (Methyl)	0.9 - 1.1	Triplet (t)	3H	Coupled to the adjacent -CH ₂ -group.
-CH ₂ - (Methylene)	1.5 - 1.8	Sextet or Multiplet (m)	2H	Coupled to both the -CH ₃ and the chiral -CH-groups.
-CH- (Methine)	3.5 - 3.8	Triplet (t) or Doublet of Doublets (dd)	1H	Coupled to the adjacent -CH ₂ -group and potentially the -NH ₂ protons.
-NH ₂ (Amine)	2.5 - 4.0 (broad)	Singlet (s, broad)	2H	Labile protons, may exchange with solvent, leading to a broad signal.
-NH-OH (Hydroxamic acid)	8.0 - 10.0 (broad)	Singlet (s, broad)	2H	Labile protons of the hydroxamic acid group, expected to be broad and may exchange with D ₂ O.

Note: Predicted chemical shifts are based on standard functional group values and may vary depending on the solvent and other experimental conditions.

Predicted ¹³C NMR Spectrum

The carbon-13 NMR spectrum will provide information on the carbon skeleton of the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)	Rationale
-CH ₃ (Methyl)	10 - 15	Aliphatic carbon.
-CH ₂ - (Methylene)	25 - 35	Aliphatic carbon.
-CH- (Methine)	50 - 60	Carbon attached to the amino group.
C=O (Carbonyl)	165 - 175	Carbonyl carbon of the hydroxamic acid.

Predicted Mass Spectrum (MS)

Mass spectrometry will confirm the molecular weight and can provide structural information through fragmentation patterns. The molecular formula for **2-amino-N-hydroxybutanamide** is C₄H₁₀N₂O₂.^[1]

- **Molecular Ion (M⁺):** The expected exact mass is 118.0742 g/mol .^[1] In a high-resolution mass spectrum (HRMS), this peak will be crucial for confirming the elemental composition.
- **Key Fragmentation Patterns:** Common fragmentation pathways would likely involve the loss of the hydroxyl group (-OH), the amino group (-NH₂), or cleavage of the carbon-carbon bonds.

Experimental Protocols for Spectroscopic Data Acquisition

The following protocols are designed to be self-validating, with clear steps for sample preparation and instrument setup.

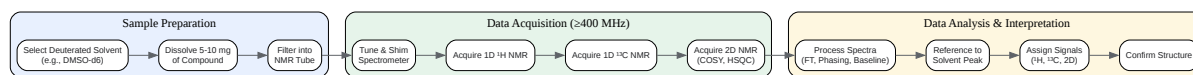
Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Solvent Selection:** Choose a deuterated solvent in which the compound is soluble. Deuterated dimethyl sulfoxide (DMSO-d₆) is often a good choice for compounds with labile protons as it can slow down the exchange rate, allowing for the observation of -NH and -OH

signals. Deuterated water (D_2O) can also be used, but will result in the exchange and disappearance of the labile proton signals, which can be a useful diagnostic experiment.

- Concentration: Dissolve approximately 5-10 mg of **2-amino-N-hydroxybutanamide** in 0.5-0.7 mL of the chosen deuterated solvent.
- Filtration: Filter the solution through a small plug of glass wool into a clean, dry NMR tube to remove any particulate matter.
- Spectrometer: Utilize a 400 MHz or higher field NMR spectrometer for better signal dispersion and resolution.
- 1H NMR Acquisition:
 - Tune and shim the instrument to optimize the magnetic field homogeneity.
 - Acquire a standard one-dimensional 1H NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Reference the spectrum to the residual solvent peak (e.g., DMSO at ~2.50 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum. This will show each unique carbon as a single peak.
 - A larger number of scans will be required compared to 1H NMR due to the lower natural abundance of ^{13}C .
- 2D NMR (Optional but Recommended):
 - COSY (Correlation Spectroscopy): To establish proton-proton coupling relationships.
 - HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons.

Workflow for NMR Data Acquisition and Analysis



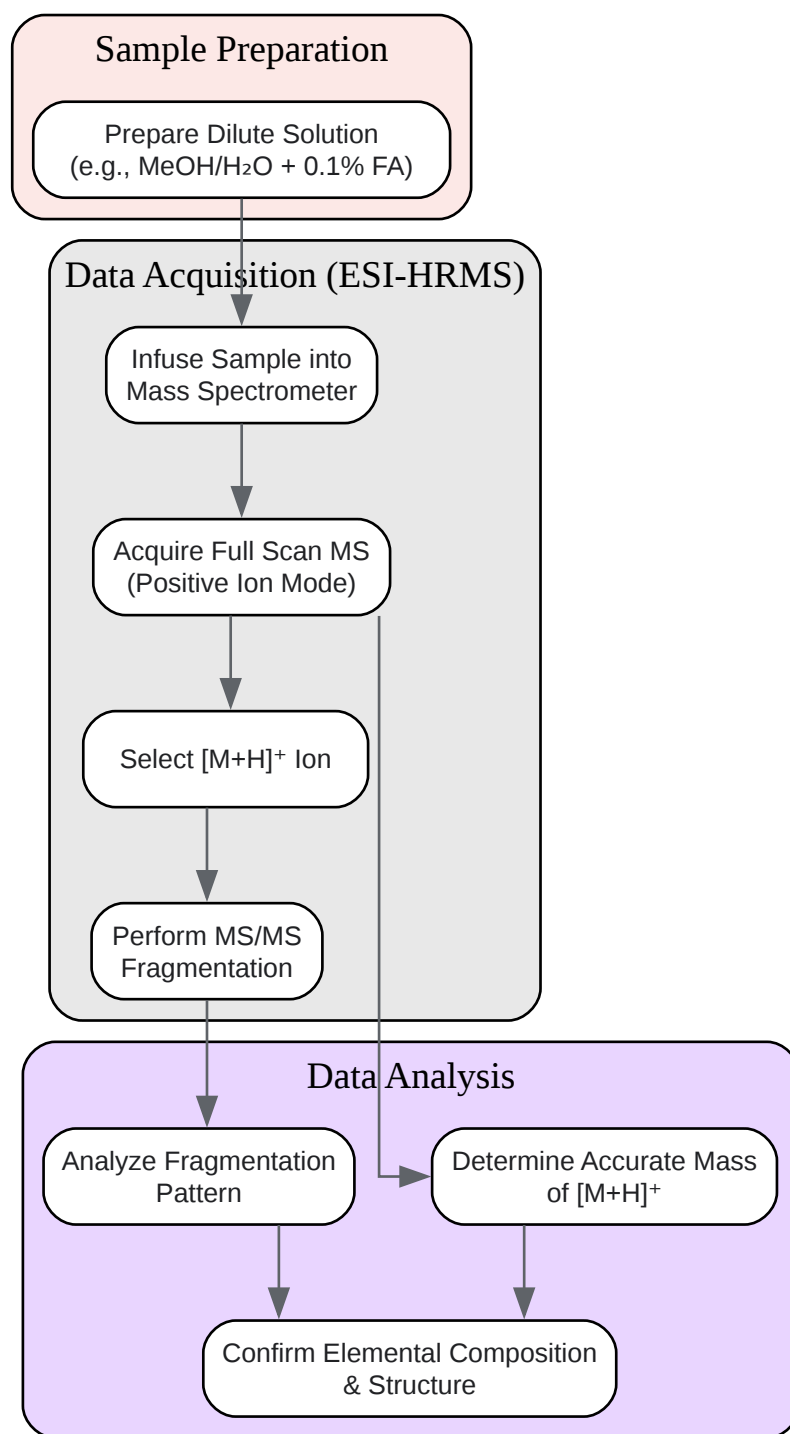
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Caption: A logical workflow for the acquisition and analysis of NMR data for **2-amino-N-hydroxybutanamide**.

Mass Spectrometry (MS)

- **Solvent System:** Prepare a dilute solution of the compound (e.g., 10-100 µg/mL) in a solvent compatible with the chosen ionization technique. A mixture of methanol or acetonitrile with water is common for electrospray ionization (ESI).
- **Additives:** A small amount of formic acid (0.1%) can be added to the solvent to promote protonation for positive ion mode analysis.
- **Ionization Technique:** Electrospray ionization (ESI) is a suitable soft ionization technique for this polar molecule, which should readily form a protonated molecule $[M+H]^+$.
- **Mass Analyzer:** A high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap is recommended to obtain an accurate mass measurement, which is crucial for confirming the elemental composition.
- **Data Acquisition:**
 - Acquire a full scan mass spectrum in positive ion mode to identify the $[M+H]^+$ ion.
 - Perform tandem mass spectrometry (MS/MS) on the parent ion to induce fragmentation and obtain structural information.

Workflow for Mass Spectrometry Data Acquisition



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Caption: A step-by-step workflow for acquiring and analyzing mass spectrometry data for **2-amino-N-hydroxybutanamide**.

Conclusion: Towards a Validated Spectroscopic Profile

The structural elucidation of **2-amino-N-hydroxybutanamide** is a critical step for its application in research and development. While experimental data is not yet widely disseminated, this guide provides a robust predictive and methodological framework for its characterization. By following the detailed protocols for NMR and MS analysis, researchers can confidently generate and interpret the necessary spectroscopic data to confirm the identity and purity of this compound. The correlation of experimentally obtained data with the predicted profiles outlined in this guide will provide a high degree of confidence in the structural assignment.

References

- PubChem. (n.d.). **2-amino-N-hydroxybutanamide**. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

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Sources

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